

safety and hazards of (4-tert-butylphenyl)methanesulfonyl chloride

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Compound of Interest

Compound Name: (4-tert-butylphenyl)methanesulfonyl Chloride

Cat. No.: B1273283

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An In-depth Technical Guide to the Safety and Hazards of (4-tert-butylphenyl)methanesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the known safety and hazard information for **(4-tert-butylphenyl)methanesulfonyl chloride** (CAS No. 519056-61-2). The information is intended for professionals in research, development, and manufacturing who may handle this compound. All quantitative data is summarized in tables for clarity, and detailed experimental protocols for key safety assessments are provided.

Physicochemical and General Information

(4-tert-butylphenyl)methanesulfonyl chloride is a solid organic compound.^[1] Key identifying information is presented in Table 1.

Identifier	Value
IUPAC Name	(4-tert-butylphenyl)methanesulfonyl chloride
CAS Number	519056-61-2[2][3]
Molecular Formula	C ₁₁ H ₁₅ ClO ₂ S[3][4]
Molecular Weight	246.75 g/mol [3][4]
Appearance	Solid[1]
Synonyms	[4-(tert-Butyl)phenyl]methanesulfonyl chloride, 4-tert-Butylbenzylsulfonyl chloride[3]

Hazard Identification and Classification

This compound is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its corrosive and irritant properties, as well as its potential for acute toxicity if swallowed.

GHS Classification Summary[3][4]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Danger[5]

Hazard Pictograms:

- Corrosion

- Irritant

Toxicological Data

Quantitative toxicological data for **(4-tert-butylphenyl)methanesulfonyl chloride** is not readily available in the public domain. However, data for the structurally related compound, methanesulfonyl chloride (CAS No. 124-63-0), is available and can provide some context for the potential hazards. It is crucial to note that this data is for a different, though structurally similar, compound and should be interpreted with caution.

Toxicological Data for Methanesulfonyl Chloride (for comparative purposes)

Test	Species	Route	Value	Reference
LD50	Rat	Oral	50 mg/kg	[2]
LD50	Rabbit	Dermal	200-2000 mg/kg	[2]
LC50	Rat	Inhalation	25 mg/L (4 h)	[2]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of chemicals are established by international bodies such as the Organisation for Economic Co-operation and Development (OECD). The following are representative protocols for the key hazards associated with **(4-tert-butylphenyl)methanesulfonyl chloride**.

Acute Oral Toxicity (Representative Protocol based on OECD Guideline 401)

Objective: To determine the acute oral toxicity (LD50) of a substance.[3]

Principle: The test substance is administered in a single dose by gavage to a group of fasted animals.[3] The animals are observed for a defined period, and mortality is recorded to calculate the LD50 value.[3]

Methodology:

- Test Animals: Healthy, young adult rodents (e.g., rats) of a single sex are used.[3] At least 5 animals are used per dose level.[3]
- Housing and Environment: The animals are housed in cages with controlled temperature ($22 \pm 3^{\circ}\text{C}$) and humidity (30-70%).[3]
- Fasting: Food is withheld overnight before administration of the test substance.[3]
- Dose Administration: The substance is administered orally using a stomach tube or cannula. [3] An aqueous solution is preferred, but an oil solution or other suitable vehicle may be used.[3] The volume administered should not exceed 1 mL/100 g of body weight for rodents. [3]
- Observation Period: Animals are observed for at least 14 days. All signs of toxicity and mortality are recorded.
- Data Analysis: The LD50 is calculated using a statistical method.[3]

Skin Corrosion/Irritation (Representative Protocol based on OECD Guideline 404)

Objective: To determine the potential of a substance to cause skin corrosion or irritation.

Principle: The test substance is applied to a small area of the skin of an animal (typically an albino rabbit) for a fixed period. The skin is then observed for signs of erythema (redness) and edema (swelling).

Methodology:

- Test Animal: A single healthy, young adult albino rabbit is typically used for the initial test.
- Test Site Preparation: The fur is clipped from a small area (approximately 6 cm²) on the back of the animal 24 hours before the test.
- Application of Test Substance: A dose of 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to the prepared skin area and covered with a gauze patch.

- **Exposure Period:** The exposure period is typically 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is cleaned. The skin is then examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal. If effects persist, observations can continue for up to 14 days.
- **Scoring:** The severity of erythema and edema is scored according to a standardized scale. The scores are used to classify the substance as corrosive or irritant.

Serious Eye Damage/Eye Irritation (Representative Protocol based on OECD Guideline 405)

Objective: To determine the potential of a substance to cause serious eye damage or irritation.
[6]

Principle: The test substance is applied in a single dose to one eye of an animal (typically an albino rabbit). The eye is then observed for signs of corneal opacity, iris lesions, and conjunctival redness and swelling.[6]

Methodology:

- **Test Animal:** Healthy, young adult albino rabbits are used.[7] An initial test is performed on a single animal.[6]
- **Pre-test Examination:** Both eyes of the animal are examined within 24 hours before the test to ensure there are no pre-existing defects.[7]
- **Application of Test Substance:** A single dose of the test substance (0.1 mL for liquids or not more than 100 mg for solids) is instilled into the conjunctival sac of one eye.[8] The other eye remains untreated and serves as a control.[6]
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application.[6] The observation period may be extended up to 21 days if the effects are not reversible within the initial period.[8]
- **Scoring:** The degree of corneal opacity, iris lesions, and conjunctival redness and swelling are scored using a standardized system. These scores are used to classify the substance's

potential for eye damage or irritation.

- Pain Management: The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress to the animal.[7]

Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **(4-tert-butylphenyl)methanesulfonyl chloride**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.[2]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene) and protective clothing to prevent skin contact.[9]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[2] Work in a well-ventilated area or under a chemical fume hood.[9]

Safe Handling Practices

- Do not breathe dust, fume, gas, mist, vapors, or spray.[2]
- Wash hands and any exposed skin thoroughly after handling.[2]
- Ensure eyewash stations and safety showers are close to the workstation.[9]
- Avoid contact with water, as it may liberate toxic gas.[5]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[2]
- Keep the container tightly closed.[2]
- Store locked up.[2]

- Store under an inert atmosphere to maintain product quality.[2]
- Keep away from incompatible materials such as water, strong oxidizing agents, bases, alcohols, and amines.[2][5]

Reactivity and Stability

- Stability: Stable under normal conditions.[5]
- Reactivity: Reacts with water, liberating toxic gas.[5]
- Conditions to Avoid: Exposure to moist air or water, excess heat, and incompatible materials. [5]
- Incompatible Materials: Water, strong oxidizing agents, bases, alcohols, and amines.[2][5]
- Hazardous Decomposition Products: Upon thermal decomposition, it can release carbon monoxide (CO), carbon dioxide (CO₂), sulfur oxides, and hydrogen chloride gas.[2][5]
- Hazardous Polymerization: Does not occur.[5]

First Aid Measures

Immediate medical attention is required for any exposure.[2]

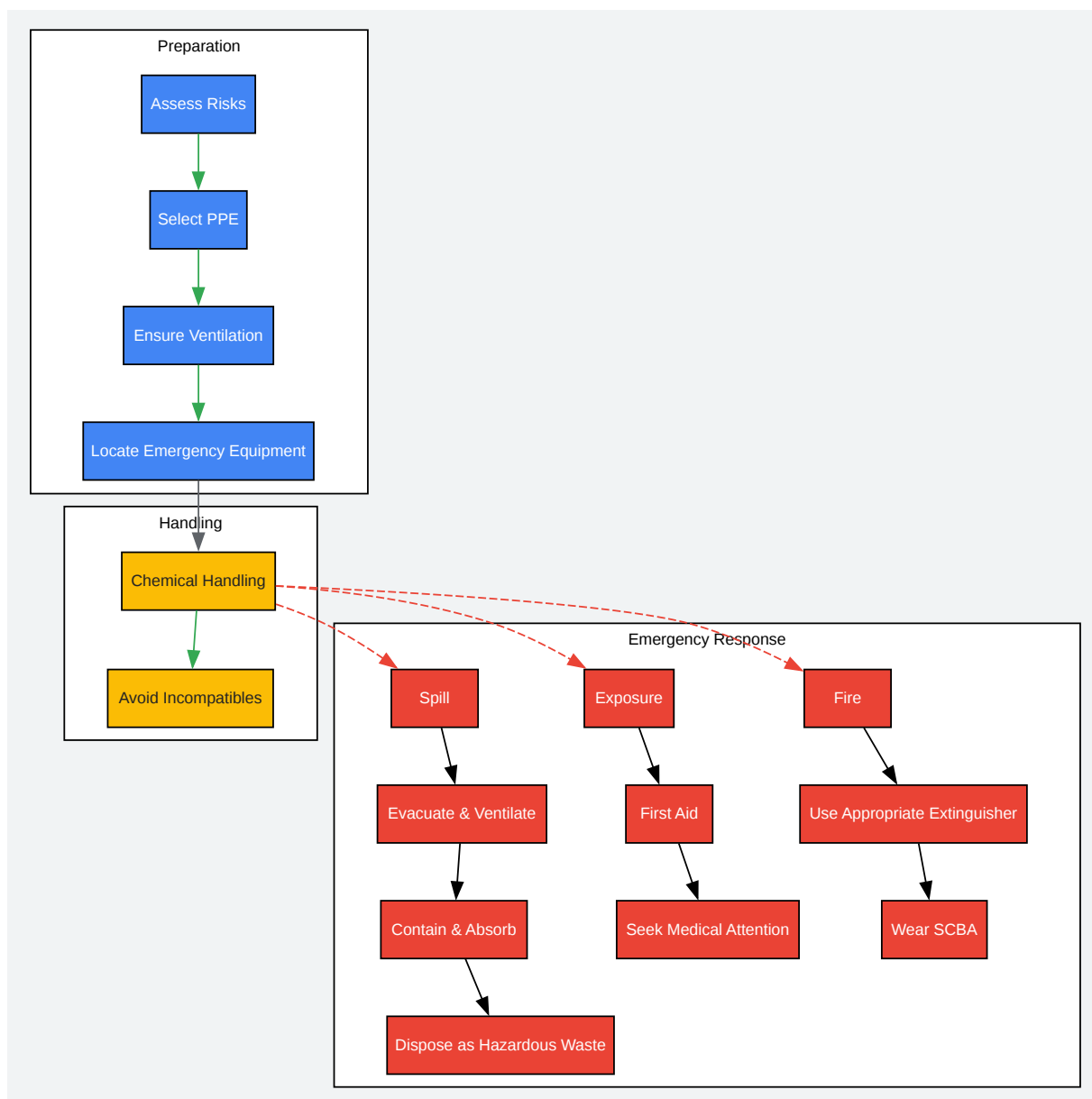
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[2] Remove contact lenses if present and easy to do.[2] Continue rinsing and seek immediate medical attention.[2]
- Skin Contact: Take off immediately all contaminated clothing.[2] Rinse skin with water or shower.[2] Wash off with soap and plenty of water.[2] Call a physician immediately.[2]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[2] If breathing is difficult, give oxygen.[2] Call a poison center or doctor immediately.[2]
- Ingestion: Rinse mouth.[2] DO NOT induce vomiting.[2] Call a physician or poison control center immediately.[2] Ingestion can cause burns of the upper digestive and respiratory tracts.[5]

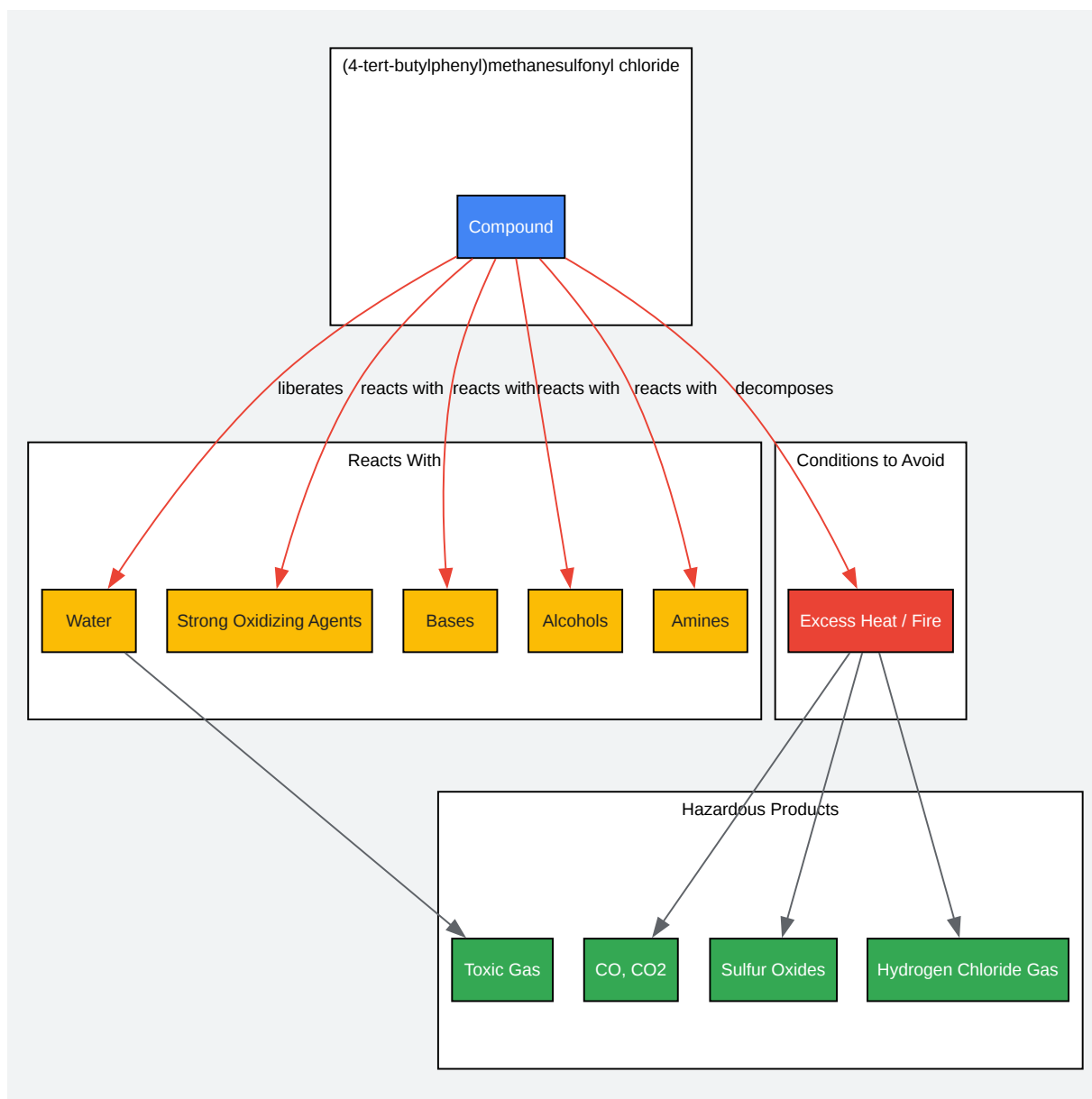
Accidental Release Measures

- Personal Precautions: Use personal protective equipment as required.[6] Evacuate personnel to safe areas.[6] Ensure adequate ventilation.[6]
- Environmental Precautions: Prevent the product from entering drains.[6]
- Methods for Containment and Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste.[6] Keep in suitable, closed containers for disposal.[6]

Diagrams

Safe Handling and Emergency Response Workflow





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